

## A Comprehensive Technical Guide to Direct Black 168

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Direct Black 168	
Cat. No.:	B12375425	Get Quote

This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, and applications of the trisazo dye, **Direct Black 168** (C.I. 335475). The information is intended for researchers, scientists, and professionals in drug development and related chemical industries, offering detailed data and procedural insights.

## **Core Molecular and Chemical Identity**

**Direct Black 168** is a synthetic organic dye belonging to the trisazo class, characterized by the presence of three azo groups (-N=N-). It is primarily used in the textile and leather industries for its strong affinity to cellulosic fibers.

Molecular Formula and Weight:

There are slight variations in the reported molecular formula and weight for **Direct Black 168**, likely stemming from different states of hydration or salt forms. The most frequently cited and detailed chemical identity is provided below.



Identifier	Value
Chemical Name	trisodium 4-amino-3-[[4-[[4-[(2-amino-4-hydroxyphenyl)azo]phenyl]amino]-3-sulphonatophenyl]azo]-5-hydroxy-6-(phenylazo)naphthalene-2,7-disulphonate
C.I. Name	Direct Black 168
C.I. Number	335475
CAS Number	85631-88-5
Molecular Formula	C34H24N9Na3O11S3[1][2][3]
Molecular Weight	899.77 g/mol [1][3]

# Quantitative Physicochemical and Performance Data

The following table summarizes the key quantitative properties of **Direct Black 168**, crucial for its application in dyeing processes.

Property	Value
Physical Form	Black Powder
Solubility at 90°C	50 g/L[4]
Insolubles	0.15% w/w[4]
pH of Aqueous Solution	6-8
Light Fastness	3[4][5]
Washing Fastness	1-2[4][5]
Rubbing Fastness (Dry)	4[5]
Rubbing Fastness (Wet)	3[5]
Perspiration Fastness	3[4]
	<del>-</del>



## **Experimental Protocols Synthesis of Direct Black 168**

The manufacturing of **Direct Black 168** is a multi-step process involving sequential diazotization and azo coupling reactions. The following is a generalized experimental protocol based on common synthesis routes for trisazo dyes.

#### Materials:

- 4,4'-diaminodiphenylamine-2-sulfonic acid (PP-Acid)
- H-Acid (4-amino-5-hydroxynaphthalene-2,7-disulfonic acid)
- Aniline
- m-Aminophenol
- Sodium Nitrite (NaNO<sub>2</sub>)
- Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH)
- Sodium Bicarbonate (NaHCO₃)
- Sodium Chloride (NaCl)
- Ice

#### Procedure:

- First Diazotization and Coupling:
  - Dissolve a molar equivalent of 4,4'-diaminodiphenylamine-2-sulfonic acid in water with sodium hydroxide.
  - In a separate vessel, prepare a solution of hydrochloric acid and crushed ice, maintaining the temperature at 0-5°C.



- Slowly add the dissolved PP-Acid solution to the acidic ice mixture.
- Add a stoichiometric amount of sodium nitrite solution to initiate the diazotization reaction, confirmed by a positive reaction on starch-iodide paper.
- In a separate container, dissolve H-Acid in water, adjusting the pH with sodium hydroxide until fully dissolved.
- Slowly add the H-Acid solution to the diazonium salt solution, maintaining a temperature of 10-15°C and a slightly acidic pH. This forms the first intermediate.
- Second Diazotization and Coupling:
  - Prepare a diazonium salt of aniline by dissolving it in hydrochloric acid, cooling to 0-5°C, and adding sodium nitrite solution.
  - Add this aniline diazonium salt solution to the first intermediate solution. The pH is carefully controlled during this coupling step.
- · Third Coupling:
  - Dissolve m-aminophenol in a sodium hydroxide solution.
  - Add this solution to the product from the second coupling step, maintaining an alkaline pH and a temperature of approximately 15°C.
- Isolation and Purification:
  - After the final coupling is complete, heat the mixture to approximately 60°C.
  - Adjust the pH to near neutral with hydrochloric acid.
  - Add sodium chloride to salt out the dye.
  - Filter the precipitate, wash with a brine solution, and dry to obtain the final **Direct Black** 168 product.

### **Application Protocol: Dyeing of Cotton Fabric**



This protocol describes a standard laboratory procedure for dyeing cotton fabric with **Direct Black 168**.

#### Materials:

- Direct Black 168
- Cotton fabric
- Sodium Chloride (NaCl) or Sodium Sulfate (Na2SO4) as an electrolyte
- Sodium Carbonate (Na₂CO₃) as a fixing agent (optional, for improved fastness)
- Deionized water
- · Beakers, heating mantle, stirring rod

#### Procedure:

- Preparation of the Dyebath:
  - Calculate the required amount of **Direct Black 168** based on the weight of the fabric (e.g., 1% on weight of fabric).
  - Prepare a stock solution by pasting the dye with a small amount of cold water and then dissolving it in boiling deionized water.
  - Fill a beaker with the required volume of water to achieve a specific liquor-to-goods ratio (e.g., 20:1).
  - Add the dissolved dye solution to the beaker.
  - Add a calculated amount of electrolyte, such as sodium chloride (e.g., 10 g/L), to the dyebath.
- Dyeing Process:
  - Introduce the pre-wetted cotton fabric into the dyebath at room temperature.

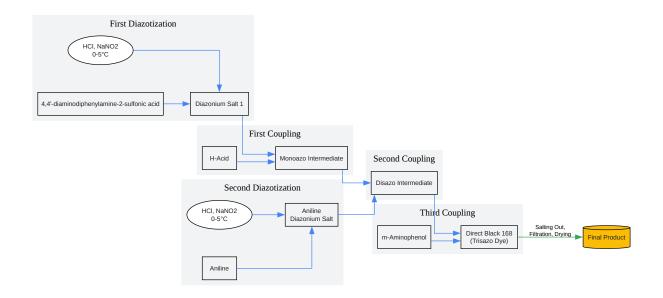


- Raise the temperature of the dyebath to 90-95°C over 30 minutes.
- Maintain this temperature for 60-90 minutes, ensuring the fabric is fully immersed and agitated periodically.
- · Rinsing and Aftertreatment:
  - After the dyeing period, allow the dyebath to cool slightly.
  - Remove the fabric and rinse it thoroughly with cold water to remove unfixed dye.
  - Perform a soaping treatment by washing the fabric in a hot solution (e.g., 80°C) containing a non-ionic detergent (e.g., 2 g/L) for 15-20 minutes to improve wash fastness.
  - Rinse the fabric again with hot and then cold water.
  - Squeeze out excess water and allow the fabric to air dry.

### **Process and Workflow Visualizations**

The following diagrams illustrate the key processes related to **Direct Black 168**.

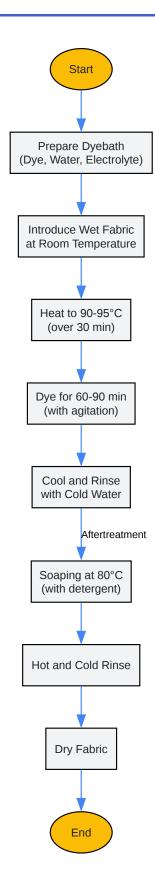




Click to download full resolution via product page

Caption: Synthesis workflow for **Direct Black 168**.





Click to download full resolution via product page

Caption: Experimental workflow for dyeing cotton with **Direct Black 168**.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Direct Black 22 | C44H32N13Na3O11S3 | CID 22980 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Direct Black 168 | C34H24N9Na3O11S3 | CID 102058859 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. krishnadyes.net [krishnadyes.net]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Direct Black 168]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375425#direct-black-168-molecular-formula-and-weight]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com